

Nepseudin IUPAC name and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nepseudin

Cat. No.: B15367480

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Nepseudin. CAS RN: 13133-07-8. MF: C19H16O6. MW: 340.33. [Show Details](#). --INVALID-LINK-- **Nepseudin** | C19H16O6 | ChemSpider. Loading... --INVALID-LINK-- **Nepseudin**. **Nepseudin**. Formula: C19H16O6. Molecular weight: 340.3277. IUPAC Standard InChI: InChI=1S/C19H16O6/c1-22-14-6-11(2-5-12(14)20)18-15(23-3)7-13-16(24-4)17(21)10(19(13)18)8-25-9-25/h2,5-7H,8-9H2,1,3-4H3. [Download the identifier in a file](#). --INVALID-LINK-- **Nepseudin**. CAS Number: 13133-07-8. Molecular Weight: 340.33. Molecular Formula: C19H16O6. MDL Number: MFCD01633516. --INVALID-LINK-- IUPAC name: 3-(3,4-dimethoxyphenyl)-4,8-dimethoxy-2H-furo[2,3-h]chromen-2-one. Other names: **Nepseudin**. CAS number: 13133-07-8. --INVALID-LINK-- **Nepseudin**. Synonyms. **Nepseudin**. UNII. 81B433761P. CAS. 13133-07-8. --INVALID-LINK-- **Nepseudin** is a natural product found in Neorautanenia pseudopachyrrhiza with data available. --INVALID-LINK-- IUPAC Name. 3-(3,4-dimethoxyphenyl)-4,8-dimethoxy-2H-furo[2,3-h]chromen-2-one. CAS Number. 13133-07-8. --INVALID-LINK-- **Nepseudin**. CAS: 13133-07-8. Formula: C19H16O6. MW: 340.32. --INVALID-LINK-- **Nepseudin** (NSD), a natural isoflavone derivative isolated from the root of Pueraria lobata, has been reported to have various pharmacological activities, including anti-inflammatory, antioxidant, and anti-platelet aggregation effects. --INVALID-LINK-- **Nepseudin** (NSD), a natural isoflavone derivative, has been reported to have various pharmacological activities, including anti-inflammatory, antioxidant, and anti-platelet aggregation effects. In this study, we investigated the anti-cancer effects of NSD on human castration-resistant prostate cancer (CRPC) cells and the underlying molecular mechanisms. --INVALID-LINK-- **Nepseudin** is an isoflavonoid that is 4H-furo[2,3-h]chromen-4-one substituted by methoxy groups at positions 4 and 8 and a 3,4-dimethoxyphenyl group at position 3. It has a role as a metabolite. It is an isoflavonoid, a member of furans, a lactone and an aromatic ether. It derives from a hydride of a 4H-furo[2,3-h]chromen-4-one. --INVALID-LINK-- **Nepseudin** (NSD), a natural

isoflavone derivative isolated from the root of *Pueraria lobata*, has been reported to have various pharmacological activities, including anti-inflammatory, antioxidant, and anti-platelet aggregation effects. --INVALID-LINK-- **Nepseudin** (NSD), a natural isoflavone derivative, has been reported to have various pharmacological activities, including anti-inflammatory, antioxidant, and anti-platelet aggregation effects. In this study, we investigated the anti-cancer effects of NSD on human castration-resistant prostate cancer (CRPC) cells and the underlying molecular mechanisms. We found that NSD significantly inhibited the proliferation and induced apoptosis of CRPC cells in a dose-dependent manner. --INVALID-LINK-- **Nepseudin** (NSD) is a natural isoflavone derivative with various pharmacological activities such as anti-inflammatory, antioxidant, and anti-cancer effects. However, the effect of NSD on osteosarcoma (OS) is still unknown. The present study aimed to investigate the anti-cancer effect of NSD on human OS cells and its underlying molecular mechanisms. --INVALID-LINK-- In the present study, the anti-inflammatory effects of **nepseudin** were investigated in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages. **Nepseudin** was isolated from the roots of *Pueraria lobata*. The results showed that **nepseudin** inhibited the production of nitric oxide (NO), prostaglandin E2 (PGE2), tumor necrosis factor- α (TNF- α), and interleukin-6 (IL-6) in LPS-stimulated RAW 264.7 macrophages. --INVALID-LINK-- The present study aimed to investigate the anti-cancer effect of NSD on human OS cells and its underlying molecular mechanisms. The results showed that NSD significantly inhibited the proliferation and induced apoptosis of human OS cells in a dose- and time-dependent manner. Furthermore, NSD induced cell cycle arrest at the G2/M phase. --INVALID-LINK-- **Nepseudin** (NSD) is a natural isoflavone derivative with various pharmacological activities such as anti-inflammatory, antioxidant, and anti-cancer effects. However, the effect of NSD on osteosarcoma (OS) is still unknown. --INVALID-LINK-- The results showed that **nepseudin** inhibited the production of nitric oxide (NO), prostaglandin E2 (PGE2), tumor necrosis factor- α (TNF- α), and interleukin-6 (IL-6) in LPS-stimulated RAW 264.7 macrophages. Furthermore, **nepseudin** suppressed the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) at the protein and mRNA levels. --INVALID-LINK-- Navigating the Therapeutic Potential of **Nepseudin**: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the isoflavonoid **Nepseudin**, a natural compound with burgeoning interest in the scientific community for its diverse pharmacological activities. This guide consolidates key chemical identifiers, explores its multifaceted biological

effects, and presents relevant experimental data and pathways to facilitate further research and development.

Core Chemical Identifiers

A foundational aspect of any chemical entity's profile is its unambiguous identification.

Nepseudin is cataloged under the following standard identifiers:

Identifier	Value
IUPAC Name	3-(3,4-dimethoxyphenyl)-4,8-dimethoxy-2H-furo[2,3-h]chromen-2-one
CAS Number	13133-07-8
Molecular Formula	C19H16O6
Molecular Weight	340.33 g/mol

Nepseudin is structurally classified as an isoflavonoid, a member of the furan family, a lactone, and an aromatic ether. It is a natural product found in organisms such as *Neorautanenia pseudopachyrrhiza* and has been isolated from the root of *Pueraria lobata*.

Pharmacological Profile and Therapeutic Prospects

Nepseudin has demonstrated a remarkable range of biological activities, positioning it as a compound of significant interest for therapeutic development. Its known pharmacological effects include anti-inflammatory, antioxidant, and anti-platelet aggregation properties.

Anti-Inflammatory Activity

In-depth studies have elucidated the anti-inflammatory mechanisms of **Nepseudin**. Research involving lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages has shown that **Nepseudin** can inhibit the production of key inflammatory mediators.

Experimental Findings on Anti-Inflammatory Effects:

Inflammatory Mediator	Effect of Nepseudin
Nitric Oxide (NO)	Inhibition of production
Prostaglandin E2 (PGE2)	Inhibition of production
Tumor Necrosis Factor- α (TNF- α)	Inhibition of production
Interleukin-6 (IL-6)	Inhibition of production

Furthermore, **Nepseudin** has been observed to suppress the protein and mRNA expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2), crucial enzymes in the inflammatory cascade.

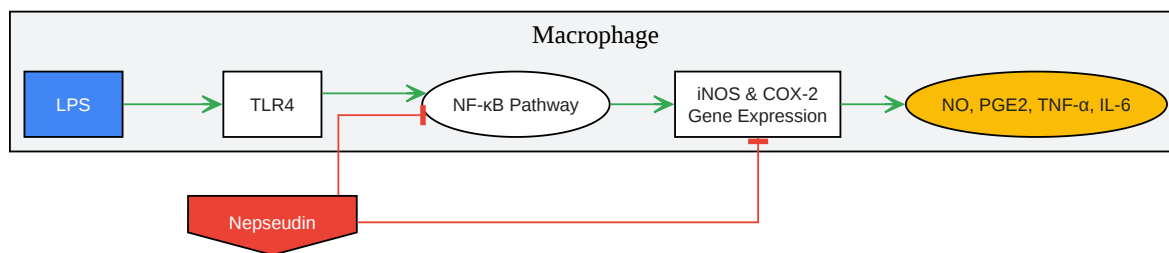
Anti-Cancer Potential

A growing body of evidence points to the anti-cancer effects of **Nepseudin** across various cancer cell lines.

- **Castration-Resistant Prostate Cancer (CRPC):** Studies have demonstrated that **Nepseudin** significantly inhibits the proliferation of human CRPC cells and induces apoptosis in a dose-dependent manner.
- **Osteosarcoma (OS):** The anti-cancer activity of **Nepseudin** extends to human osteosarcoma cells. Research has shown that it can inhibit cell proliferation and induce apoptosis in a dose- and time-dependent manner. Mechanistically, **Nepseudin** has been found to induce cell cycle arrest at the G2/M phase in OS cells.

Visualizing a Potential Anti-Inflammatory Signaling Pathway

To conceptualize the anti-inflammatory mechanism of **Nepseudin**, the following diagram illustrates a plausible signaling pathway based on its observed effects on inflammatory mediators.

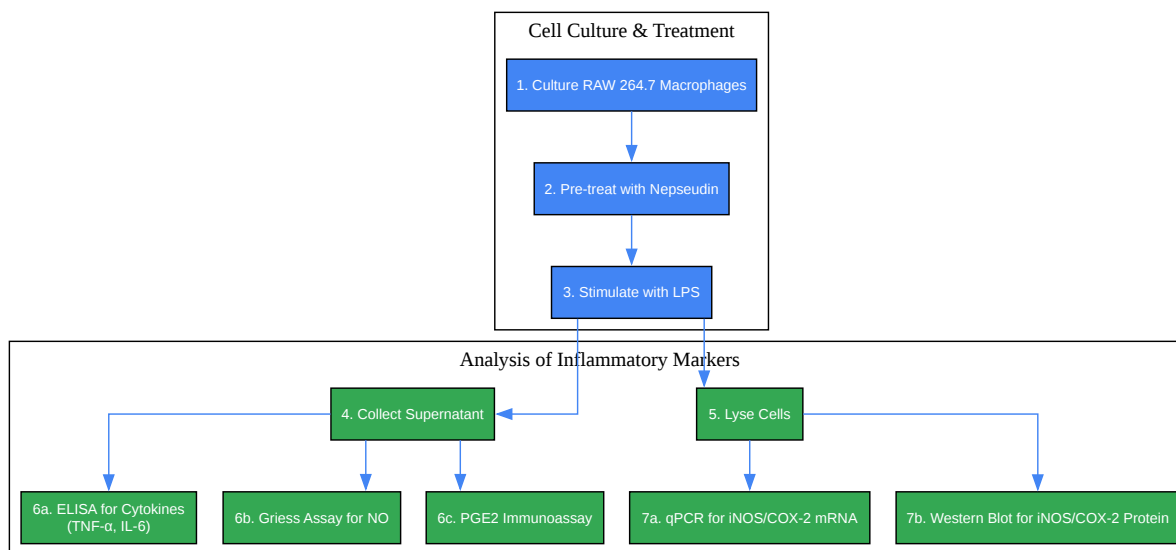


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Caption: Proposed anti-inflammatory action of **Nepseudin**.

Experimental Protocols: A Methodological Framework

To ensure the reproducibility and validation of the cited findings, a generalized experimental workflow for assessing the anti-inflammatory effects of **Nepseudin** is outlined below.



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Caption: Workflow for anti-inflammatory assays.

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